

# Application Notes and Protocols: Barium Perchlorate as a Laboratory Reagent

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## Compound of Interest

Compound Name: *Barium perchlorate*

Cat. No.: *B3418969*

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## Introduction

**Barium perchlorate**,  $\text{Ba}(\text{ClO}_4)_2$ , is a powerful oxidizing agent with several niche applications in the laboratory.[1][2][3] It is a white crystalline solid highly soluble in water and also soluble in organic solvents like ethanol and acetone.[1][2][4] This document provides detailed application notes and protocols for the use of **barium perchlorate** as a reagent in various laboratory settings, with a strong emphasis on safety and handling.

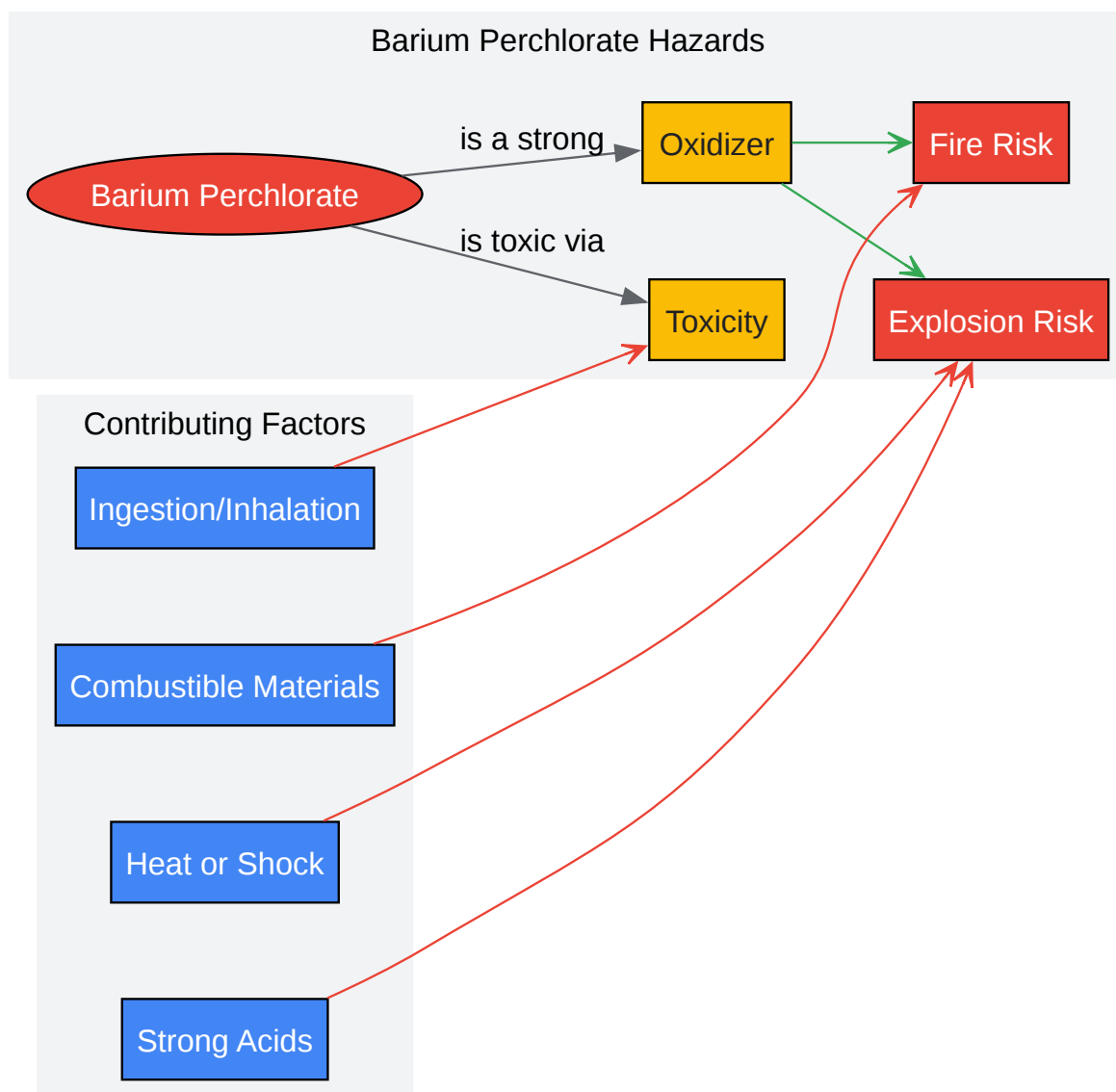
## Physicochemical and Safety Data

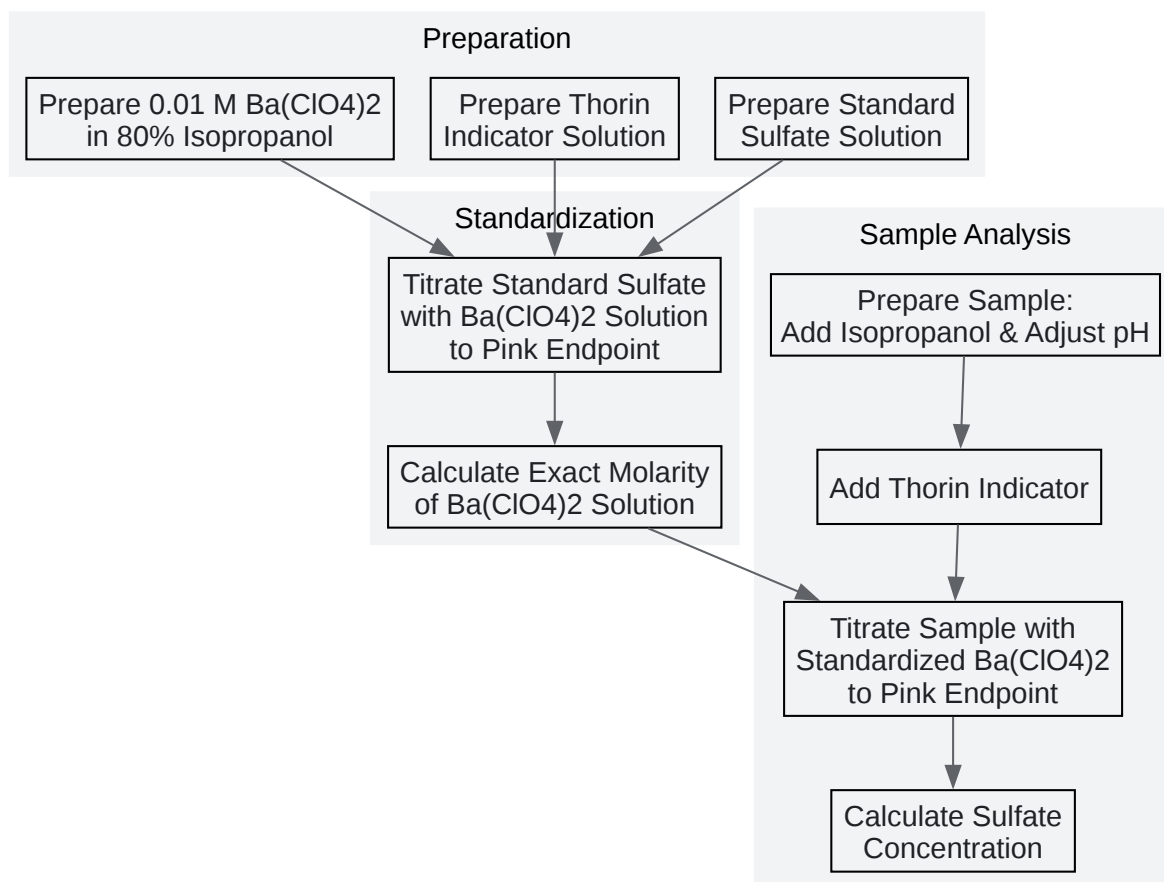
A thorough understanding of the properties and hazards of **barium perchlorate** is critical before its use. It is a strong oxidizer and can form explosive mixtures with combustible materials.[5][6][7][8] Barium compounds are also toxic if ingested or inhaled.[4]

Property	Value	References
Chemical Formula	Ba(ClO <sub>4</sub> ) <sub>2</sub>	[1]
Molar Mass	336.22 g/mol	[1]
Appearance	White crystalline solid/powder	[1][4]
Density	3.2 g/cm <sup>3</sup>	[1][9]
Melting Point	505 °C (decomposes)	[1][3][7][9]
Solubility in Water	66.48 g/100 mL (25 °C)	[1]
Solubility in Ethanol	125 g/100 mL (25 °C)	[2]
Solubility in Acetone	125 g/100 mL (25 °C)	[2]

#### Safety Precautions:

- Handling: Handle in a well-ventilated fume hood.[5][10] Avoid creating dust.[5] Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[5][6]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials, organic compounds, reducing agents, and strong acids.[6][8] Keep the container tightly closed.[5][10]
- Incompatibilities: Incompatible with organic materials, powdered metals, sulfur, and strong acids, which can lead to violent reactions, fire, or explosion.[6][8]
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[8]





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## References

- 1. Barium perchlorate - Wikipedia [en.wikipedia.org]

- 2. Barium perchlorate - Sciencemadness Wiki [sciencemadness.org]
- 3. assignmentpoint.com [assignmentpoint.com]
- 4. CAS 13465-95-7: Barium perchlorate | CymitQuimica [cymitquimica.com]
- 5. BARIUM PERCHLORATE - Safety Data Sheet [chemicalbook.com]
- 6. nj.gov [nj.gov]
- 7. Barium Perchlorate, Trihydrate, Reagent, 2.5 KG | Labscoop [labscoop.com]
- 8. benchchem.com [benchchem.com]
- 9. Barium perchlorate 97 13465-95-7 [sigmaaldrich.com]
- 10. cpachem.com [cpachem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Barium Perchlorate as a Laboratory Reagent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418969#laboratory-applications-of-barium-perchlorate-as-a-reagent]

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